

Safe Disposal of Ala-Phe-Lys-AMC: A Procedural Guide

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Compound of Interest

Compound Name: Ala-Phe-Lys-AMC

Cat. No.: B568614

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This guide provides essential safety and logistical information for the proper disposal of **Ala-Phe-Lys-AMC** (H-Ala-Phe-Lys-7-amido-4-methylcoumarin), a fluorogenic substrate commonly used in enzymatic assays. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This document is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key quantitative data for **Ala-Phe-Lys-AMC** is presented below. This information is crucial for a comprehensive understanding of the compound's characteristics to inform safe handling and disposal practices.

Property	Value
CAS Number	120928-02-1
Molecular Formula	C ₂₈ H ₃₅ N ₅ O ₅
Molecular Weight	521.62 g/mol

Disposal Protocol

The following step-by-step procedure outlines the recommended process for the safe disposal of **Ala-Phe-Lys-AMC**. This protocol is based on general best practices for laboratory chemical

waste. Note: Always consult your institution's specific hazardous waste disposal guidelines and local regulations, as they may vary.

Step 1: Personal Protective Equipment (PPE)

Before handling **Ala-Phe-Lys-AMC**, ensure you are wearing appropriate PPE:

- Safety goggles
- Lab coat
- Nitrile gloves

Step 2: Waste Segregation

Proper segregation of chemical waste is fundamental to safe disposal.

- **Solid Waste:** Collect any solid **Ala-Phe-Lys-AMC**, contaminated personal protective equipment (e.g., gloves, weighing paper), and any lab materials (e.g., pipette tips, microfuge tubes) that have come into direct contact with the compound. Place these materials in a designated, clearly labeled hazardous waste container. The container should be sealable and made of a material compatible with the chemical.
- **Aqueous Solutions:** For solutions containing **Ala-Phe-Lys-AMC**, do not dispose of them down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) office. Collect all aqueous waste in a designated, leak-proof, and clearly labeled hazardous waste container.

Step 3: Waste Labeling and Storage

Proper labeling and temporary storage are critical for safety and regulatory compliance.

- **Labeling:** The hazardous waste container must be labeled with the following information:
 - "Hazardous Waste"
 - The full chemical name: "**Ala-Phe-Lys-AMC**"

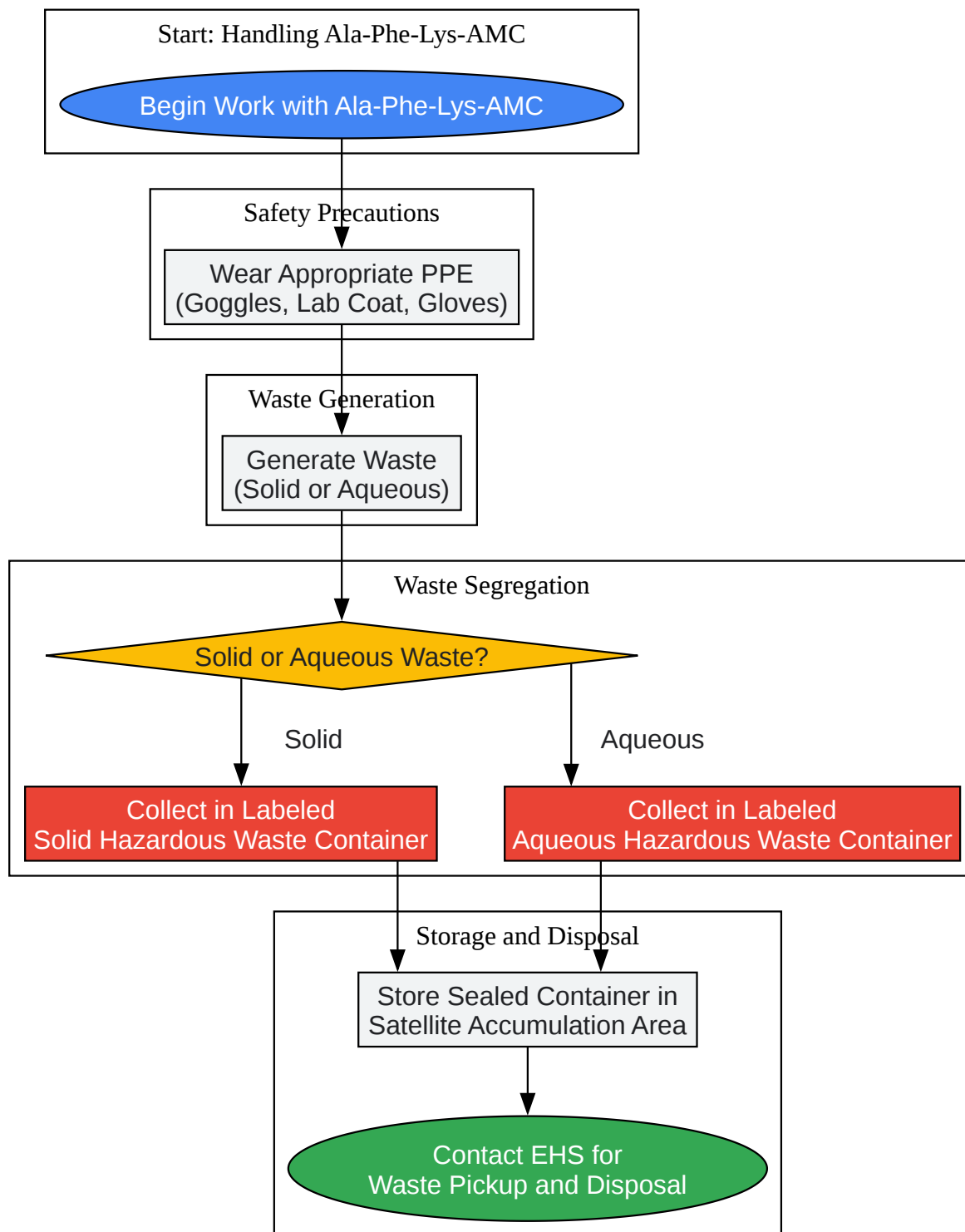
- The concentration and quantity of the waste
- The date of accumulation
- The name of the principal investigator or lab contact
- Storage: Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory. This area should be away from general lab traffic and incompatible chemicals.

Step 4: Arranging for Disposal

Contact your institution's EHS department to arrange for the pickup and final disposal of the hazardous waste. Provide them with all the necessary information from the waste label.

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Ala-Phe-Lys-AMC**.



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Caption: Workflow for the safe disposal of **Ala-Phe-Lys-AMC**.

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